

Application Note: Preparation of 6-Phenylpyridazin-3-amine Stock Solution

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Compound of Interest

Compound Name: 6-Phenylpyridazin-3-amine

Cat. No.: B084792

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Audience: Researchers, scientists, and drug development professionals.

Introduction

6-Phenylpyridazin-3-amine is a pyridazine derivative of significant interest in medicinal chemistry and drug discovery.[1][2] Pyridazine scaffolds are considered "privileged structures" due to their ability to interact with a wide range of biological targets.[3] Accurate and consistent preparation of stock solutions is a critical first step for any in vitro or in vivo studies to ensure the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **6-Phenylpyridazin-3-amine** stock solutions.

Compound Information and Properties

6-Phenylpyridazin-3-amine, also known as 3-Amino-6-phenylpyridazine, is an organic compound with the chemical formula C₁₀H₉N₃. [1][4][5] Its structure features a pyridazine ring substituted with a phenyl group and an amino group, which contribute to its chemical properties and potential biological activity.[1]

Table 1: Physicochemical Properties of **6-Phenylpyridazin-3-amine**

Property	Value	Reference
CAS Number	14966-91-7	[1][4][5]
Molecular Formula	C10H9N3	[1][4][5]
Molecular Weight	171.20 g/mol	[4][5]
Appearance	Light/pale yellow solid	[1]
Melting Point	152 °C	[4][5]
Boiling Point (Predicted)	403.0 ± 25.0 °C	[4][5]
Density (Predicted)	1.193 ± 0.06 g/cm ³	[4][5]
Solubility	Moderately soluble in polar solvents.[1] Commonly used solvents for initial testing include DMSO, DMF, and Ethanol.	

Health and Safety Information

It is crucial to handle **6-Phenylpyridazin-3-amine** with appropriate safety precautions. The compound may cause skin irritation, serious eye irritation, and respiratory irritation.[6][7]

Safety Precautions:

- Always work in a well-ventilated area, preferably a chemical fume hood.[8]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[6]
- Avoid breathing dust or fumes.[6]
- Avoid contact with skin and eyes.[8]
- Wash hands thoroughly after handling the compound.[6]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[6]
- In Case of Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.[6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6]
- If Swallowed: Rinse mouth with water and consult a physician immediately.[8]

Always consult the latest Safety Data Sheet (SDS) for the most comprehensive safety information.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **6-Phenylpyridazin-3-amine** in Dimethyl Sulfoxide (DMSO).

4.1 Materials and Equipment

- **6-Phenylpyridazin-3-amine** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and appropriate sterile tips
- Ultrasonic bath (optional)

4.2 Calculation of Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example for a 10 mM, 1 mL stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 171.20 \text{ g/mol} = 1.712 \text{ mg}$

4.3 Step-by-Step Procedure

- **Preparation:** Ensure all equipment is clean and dry. Prepare the workspace within a chemical fume hood.
- **Weighing:** Tare the analytical balance with a weighing boat. Carefully weigh out the calculated mass (e.g., 1.712 mg) of **6-Phenylpyridazin-3-amine** powder.
- **Transfer:** Transfer the weighed powder into a labeled microcentrifuge tube or amber vial.
- **Dissolution:** Add the calculated volume of DMSO (e.g., 1 mL) to the vial containing the compound.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be observed.
- **Sonication (Optional):** If the compound does not dissolve completely with vortexing, place the vial in an ultrasonic bath for 5-10 minutes to aid dissolution.
- **Storage:** Once fully dissolved, the stock solution is ready for use or storage.

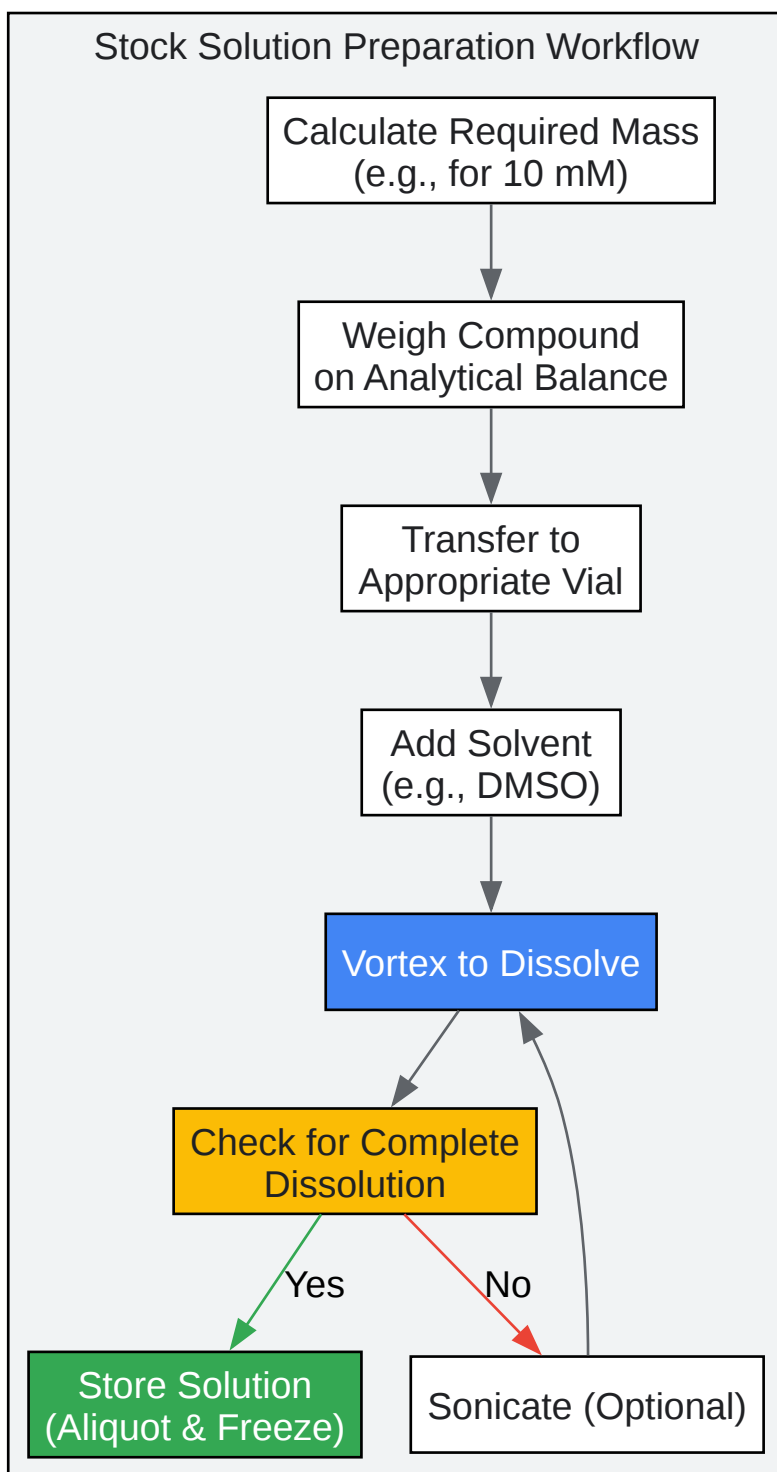
4.4 Storage and Stability

- Store the stock solution in tightly sealed amber vials to protect it from light and moisture.[\[4\]](#)
[\[9\]](#)
- For short-term storage (1-2 weeks), keep the solution at 2-8°C.[\[9\]](#)[\[10\]](#)
- For long-term storage, aliquot the stock solution into single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.

- It is recommended to keep the compound in a dark, dry, and well-ventilated place.[\[4\]](#)

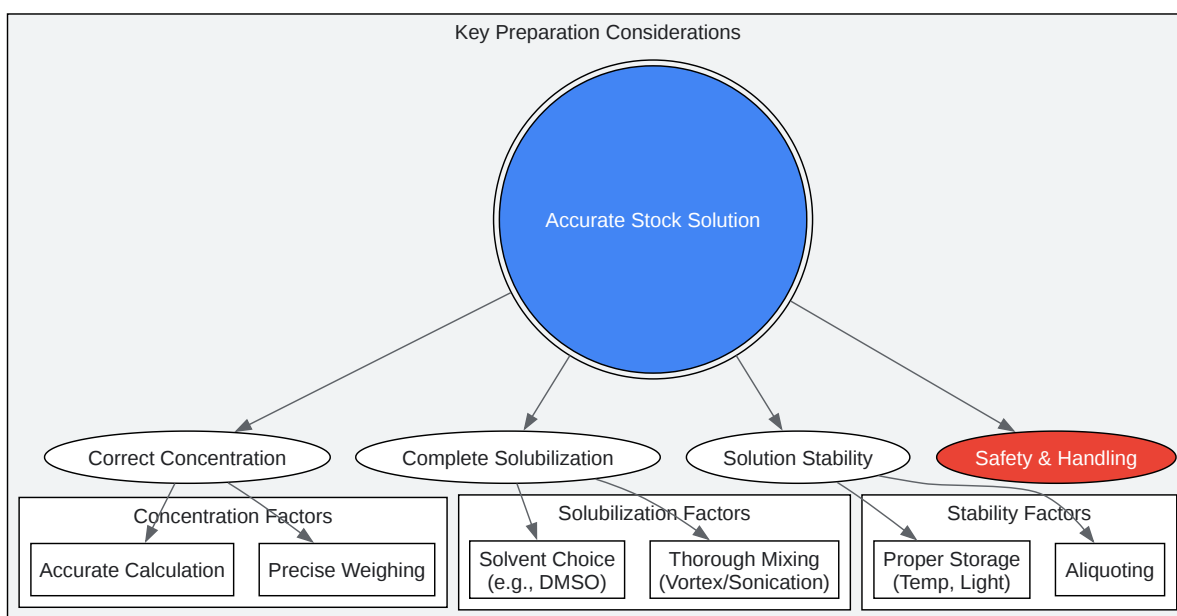
Visualized Workflows and Relationships

The following diagrams illustrate the key processes and considerations for preparing the stock solution.



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Caption: Workflow for preparing **6-Phenylpyridazin-3-amine** stock solution.



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Caption: Logical relationships in stock solution preparation.

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